

In-Depth Technical Guide to the Physical Properties of 3-Methyl-3-octanol

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Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

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Introduction

3-Methyl-3-octanol (CAS No. 5340-36-3) is a tertiary alcohol. This document provides a comprehensive overview of its core physical properties, offering a critical resource for its application in research and development. The data presented herein has been compiled from various scientific sources to ensure accuracy and reliability.

Molecular and Chemical Identity

3-Methyl-3-octanol is a chiral compound with the molecular formula C₉H₂₀O.[1][2] Its structure consists of an eight-carbon chain with a hydroxyl group and a methyl group both attached to the third carbon atom.

Key Identifiers:

- IUPAC Name: 3-Methyloctan-3-ol[2]
- CAS Number: 5340-36-3[3][4]
- Molecular Formula: C₉H₂₀O[1][2][3][4]
- Molecular Weight: 144.25 g/mol [1][3][5]

- SMILES: CCCCCC(C)(O)CC[3]

Tabulated Physical Properties

The quantitative physical properties of **3-Methyl-3-octanol** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Weight	144.25	g/mol	-
Density	0.822	g/mL	at 25 °C
Boiling Point	127	°C	at 760 mmHg
Melting Point	Not available	°C	-
Refractive Index	1.433	-	at 20 °C
Flash Point	72.78	°C	Closed Cup
Solubility in Water	495	mg/L	at 25 °C (estimated)
logP (o/w)	3.132	-	(estimated)

Note: Some values are reported from literature and may have been determined under slightly different conditions. Estimated values are based on computational models.

Detailed Experimental Protocols

The following sections outline the general experimental methodologies used to determine the key physical properties of liquid compounds like **3-Methyl-3-octanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating bath fluid

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in the Thiele tube containing the heating fluid.
- The side arm of the Thiele tube is gently heated, causing the bath to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically determined using a pycnometer or a graduated cylinder and a balance.

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance

Procedure (using a pycnometer):

- The mass of the clean, dry, and empty pycnometer is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The cap is inserted, and any excess liquid is wiped from the outside.
- The mass of the pycnometer filled with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The volume of the pycnometer is known (or can be determined using a reference liquid of known density, like water).
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is commonly measured using a refractometer.

Apparatus:

- Abbe refractometer
- Dropper or pipette
- Light source (often built into the refractometer)

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.

- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The dispersion and refractive index knobs are adjusted until the dividing line between the light and dark fields is sharp and coincides with the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be noted as the refractive index is temperature-dependent.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is a common and standardized procedure.

Apparatus:

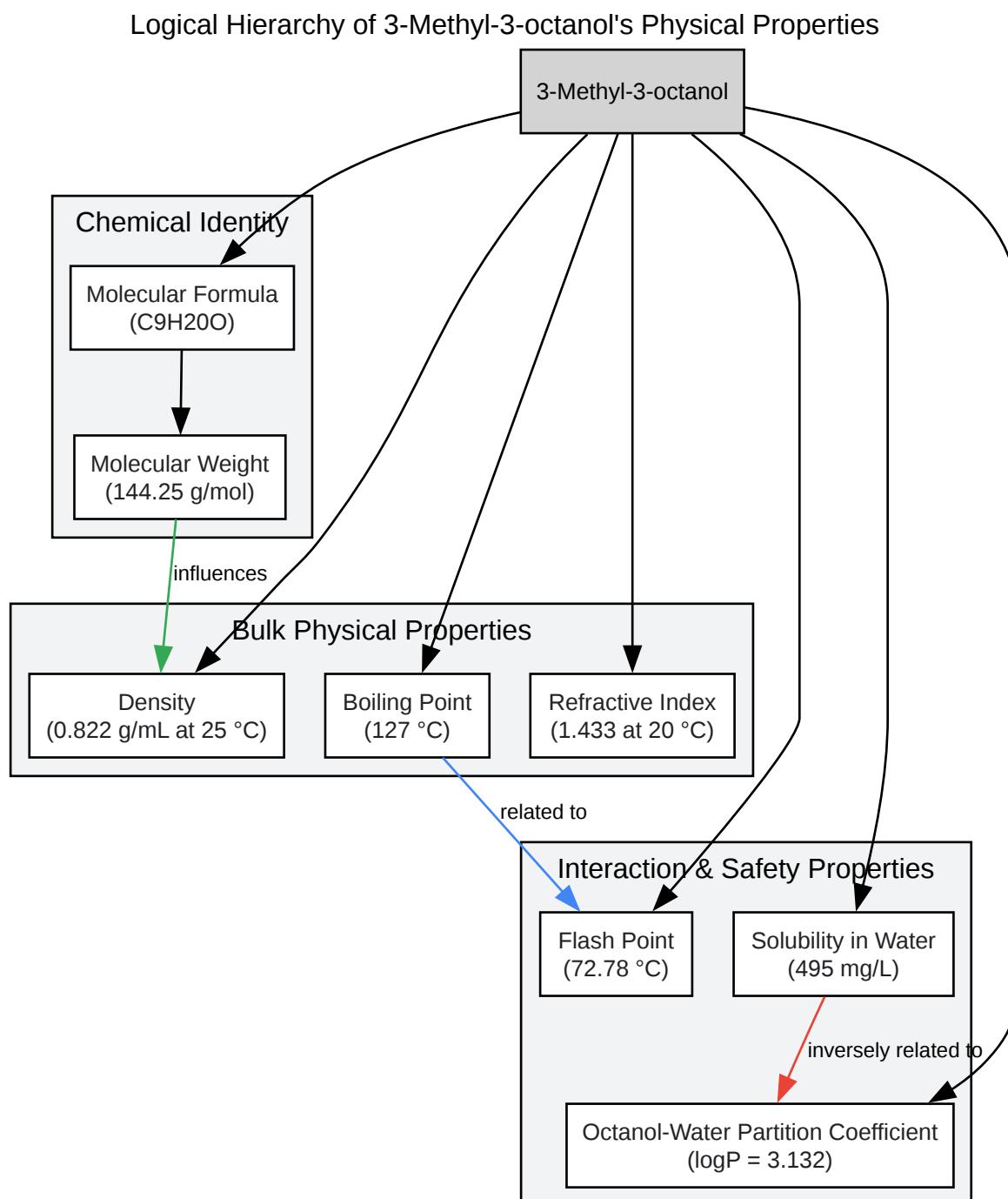
- Pensky-Martens closed-cup tester or a similar apparatus
- Thermometer
- Ignition source (e.g., a small flame or an electric igniter)

Procedure:

- The sample is placed in the test cup of the apparatus, and the lid is secured.
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid through an opening in the lid.
- The temperature at which a brief flash is observed inside the cup is recorded as the flash point.

Logical Relationship of Physical Properties

The following diagram illustrates the logical hierarchy and interrelation of the key physical properties of **3-Methyl-3-octanol**.



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